

Application Note: Quantification of Teicoplanin A2-3 using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Teicoplanin A2-3*

Cat. No.: *B15560595*

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Introduction

Teicoplanin is a glycopeptide antibiotic effective against serious infections caused by Gram-positive bacteria. It is a complex mixture of several components, primarily the A2 group (A2-1, A2-2, A2-3, A2-4, and A2-5) and the A3 group.^{[1][2]} The individual components, distinguished by different fatty acid side chains, may have varying pharmacokinetic and pharmacodynamic profiles.^[2] Accurate quantification of specific components like **Teicoplanin A2-3** is crucial for comprehensive pharmacokinetic analysis, therapeutic drug monitoring, and ensuring the quality and consistency of pharmaceutical formulations.^{[2][3]} This application note provides a detailed protocol for the quantification of **Teicoplanin A2-3** using a validated High-Performance Liquid Chromatography (HPLC) method.

Experimental Workflow

The following diagram outlines the general workflow for the quantification of **Teicoplanin A2-3** from sample preparation to data analysis.



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References

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